

Core Physical Properties of Isopropyl Chloroformate

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Compound of Interest

Compound Name: Isopropyl chloroformate

Cat. No.: B105068

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Isopropyl chloroformate is a colorless, volatile liquid with a pungent odor.[1][2] It is utilized as a chemical intermediate in organic synthesis and for creating free-radical polymerization initiators.[2][3] Accurate knowledge of its physical properties, such as boiling point and density, is crucial for its safe handling, application in synthetic protocols, and process scale-up. The compound is highly flammable, reacts with water, and is toxic upon inhalation, ingestion, or skin absorption.[1][2]

Data Summary

The following table summarizes the reported boiling point and density of **isopropyl chloroformate** from various sources.

Physical Property	Value	Conditions
Boiling Point	105 °C	Atmospheric Pressure
103-105 °C	Atmospheric Pressure	
Density	0.892 g/mL	at 25 °C
1.07 g/mL	Specific Gravity (20/20)	
~ Same as water	General Observation	

References:[1][2][3][4][5][6][7]

Experimental Protocols

Accurate determination of physical constants is fundamental in chemical research. The following sections detail standard laboratory procedures for measuring the boiling point and density of liquid compounds like **isopropyl chloroformate**.

Protocol 1: Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid and is based on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.^{[8][9]}

Apparatus:

- Thiele tube or oil bath
- Thermometer (-10 to 110 °C range)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat-resistant mineral oil (e.g., paraffin oil)
- Bunsen burner or heating mantle
- Stand and clamp

Procedure:

- **Sample Preparation:** Fill the small test tube with 2-3 mL of **isopropyl chloroformate**.
- **Capillary Insertion:** Place the capillary tube into the test tube with its open end submerged in the liquid.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band or thread. The bottom of the test tube should be level with the thermometer bulb.

- Heating: Immerse the assembly in a Thiele tube filled with mineral oil, ensuring the liquid level is above that of the sample but the top of the test tube remains open to the atmosphere.[8]
- Observation: Gently heat the side arm of the Thiele tube. As the temperature rises, air trapped in the capillary tube will escape, forming a stream of bubbles.[8]
- Boiling Point Identification: Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. Turn off the heat.
- Reading: The boiling point is the temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube.[8] Record this temperature. For accuracy, repeat the measurement.

Protocol 2: Determination of Density (Pycnometer Method)

This protocol uses a pycnometer (density bottle) to accurately determine the mass of a precisely known volume of liquid, yielding a highly accurate density value.

Apparatus:

- Pycnometer (e.g., 10 mL or 25 mL) with a ground-glass stopper
- Analytical balance (readable to ± 0.001 g)
- Thermometer
- Distilled water
- The liquid sample (**isopropyl chloroformate**)
- Acetone (for cleaning and drying)

Procedure:

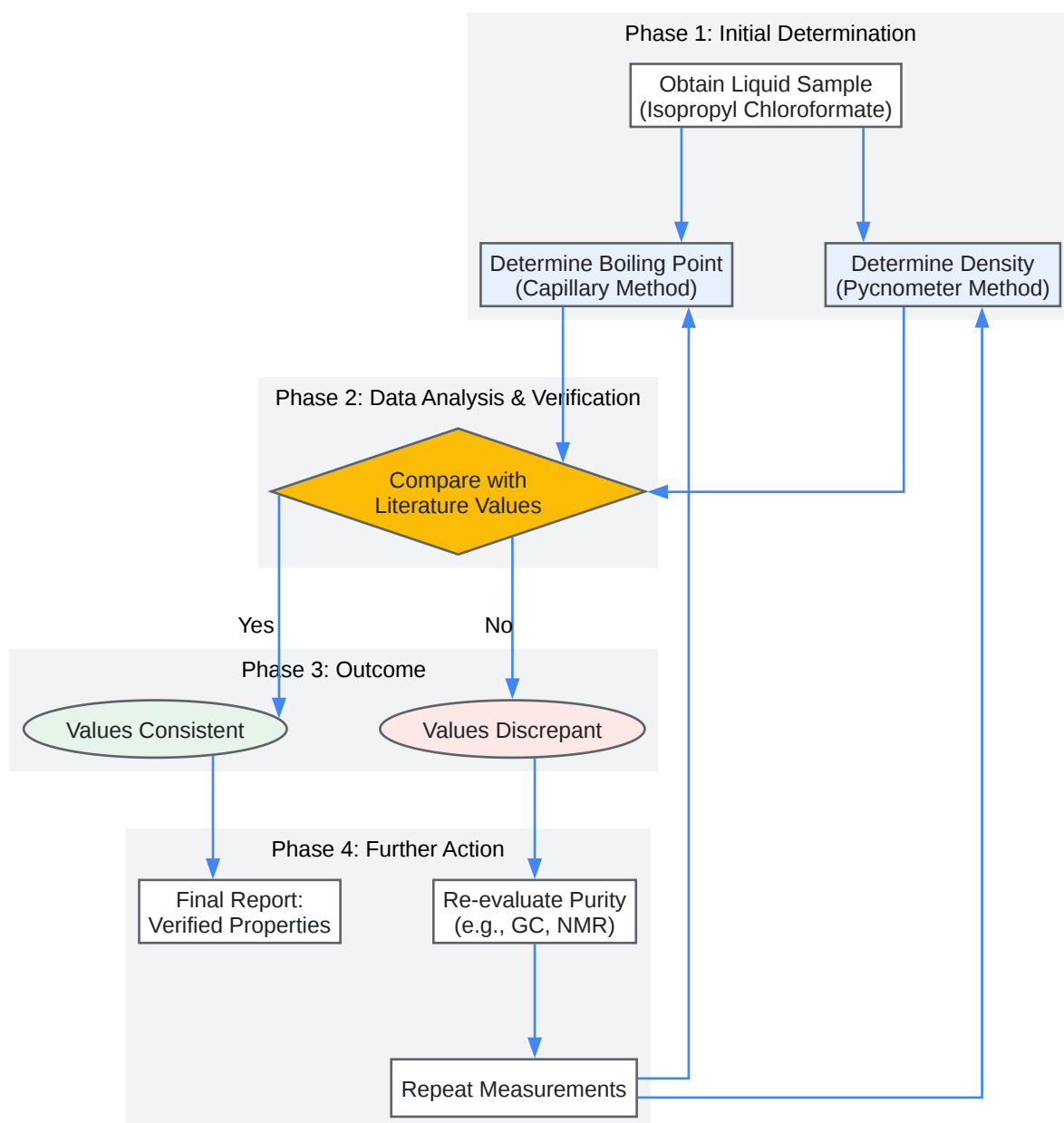
- Measure Mass of Empty Pycnometer: Thoroughly clean and dry the pycnometer and its stopper. Weigh it on the analytical balance and record the mass (m_1).[10]

- **Measure Mass with Distilled Water:** Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper, allowing excess water to exit through the capillary. Dry the exterior completely and weigh the filled pycnometer. Record the mass (m_2). Record the temperature of the water.
- **Measure Mass with Sample Liquid:** Empty and thoroughly dry the pycnometer. Fill it with **isopropyl chloroformate**, insert the stopper, and remove any excess liquid from the exterior. Weigh the filled pycnometer and record the mass (m_3).[\[10\]](#)
- **Calculation:**
 - Mass of water = $m_2 - m_1$
 - Volume of pycnometer (V) = (Mass of water) / (Density of water at the measured temperature)
 - Mass of sample liquid = $m_3 - m_1$
 - Density of sample (ρ) = (Mass of sample liquid) / V [\[10\]](#)

Mandatory Visualizations

Workflow for Physical Property Verification

The following diagram illustrates a logical workflow for the determination and verification of the boiling point and density of a chemical substance in a research setting.



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Caption: Experimental workflow for determining and verifying physical properties.

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